

Technical Guide: 3-(Bromomethyl)-7-chloro-1-benzothiophene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-bromo-7-chloro-1-benzothiophene

Cat. No.: B6234257

[Get Quote](#)

CAS Number: 17512-61-7

This technical guide provides a comprehensive overview of 3-(Bromomethyl)-7-chloro-1-benzothiophene, a key intermediate in pharmaceutical synthesis. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, synthesis, applications, and safety protocols.

Chemical and Physical Properties

3-(Bromomethyl)-7-chloro-1-benzothiophene is a halogenated benzothiophene derivative.^[1] Its structure, featuring a bromomethyl group and a chloro substituent on the benzothiophene scaffold, makes it a versatile reagent in organic synthesis.^[2]

Property	Value	Reference
Molecular Formula	C ₉ H ₆ BrClS	[2][3]
Molecular Weight	261.57 g/mol	[2][4]
CAS Number	17512-61-7	[2][3][5]
Appearance	White to light yellow crystalline powder or off-white solid	[2][5]
Melting Point	84-87 °C	[2]
Boiling Point	345.5 ± 27.0 °C at 760 mmHg	[3][5]
Density	1.7 ± 0.1 g/cm ³	[3][5]
Solubility	Chloroform (Slightly), Methanol (Slightly, Sonicated)	[6]
Purity	≥ 98% (HPLC)	[2]
Storage	Store at 0-8 °C	[2][6]

Synthesis Protocol

The primary synthesis route for 3-(bromomethyl)-7-chloro-1-benzothiophene involves the bromination of 3-methyl-7-chlorobenzo[b]thiophene.[1][7] The use of a linear alkane solvent like n-heptane is favored over environmentally hazardous solvents such as carbon tetrachloride.[1]

Experimental Protocol: Bromination of 3-methyl-7-chlorobenzo[b]thiophene[7]

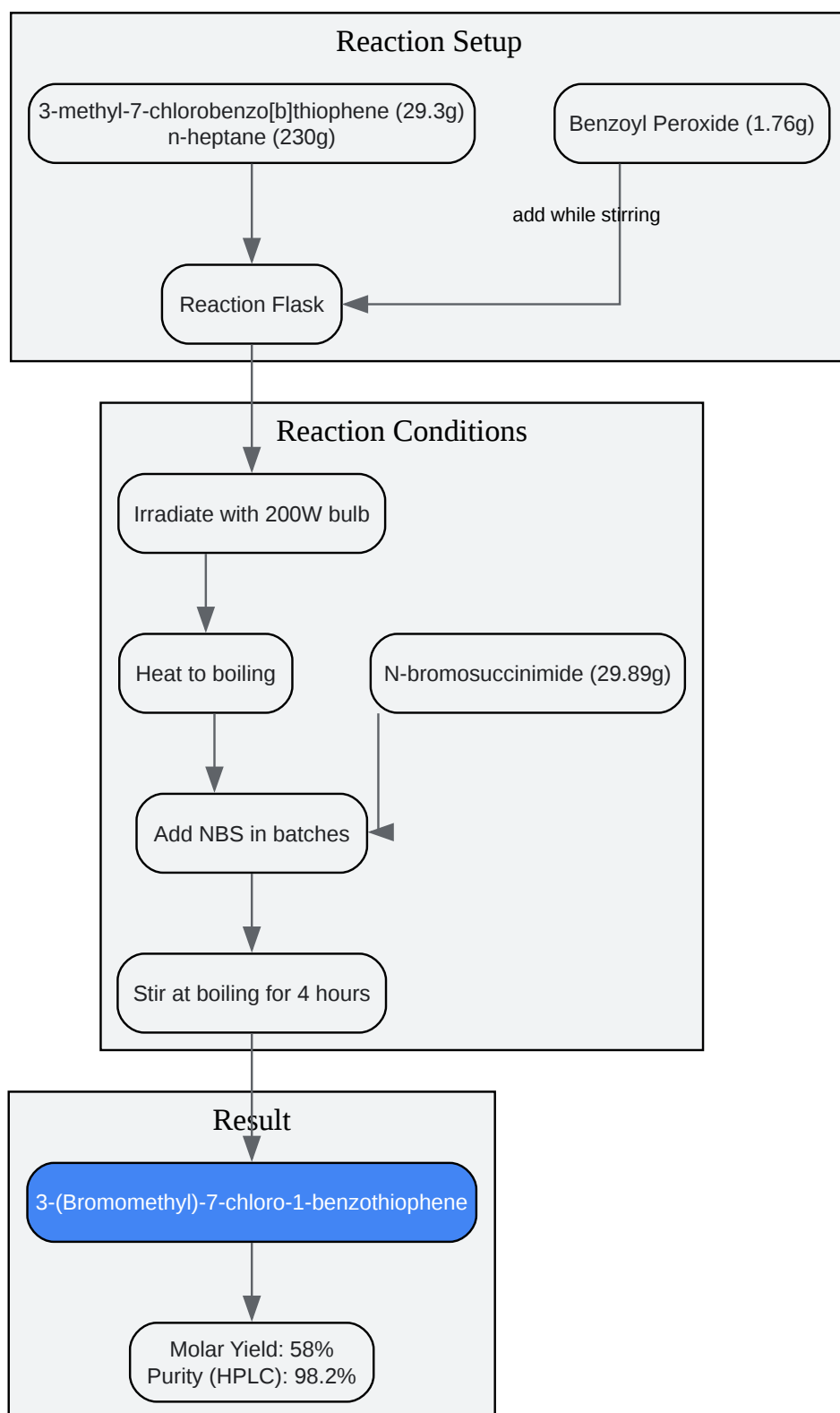
Materials:

- 3-methyl-7-chlorobenzo[b]thiophene (29.3g)
- n-heptane (230g)
- Benzoyl peroxide (1.76g)

- N-bromosuccinimide (NBS) (29.89g)
- Reaction flask
- 200W bulb for irradiation
- Stirring apparatus
- Heating mantle

Procedure:

- Add 230g of n-heptane and 29.3g of 3-methyl-7-chlorobenzo[b]thiophene to a reaction flask.
- Begin irradiation of the flask with a 200W bulb.
- While stirring, add 1.76g of benzoyl peroxide to the mixture.
- Heat the reaction flask to boiling.
- Add 29.89g of N-bromosuccinimide in batches.
- Continue stirring the reaction under boiling conditions for 4 hours after the complete addition of NBS.
- Monitor the reaction progress using an appropriate analytical method (e.g., TLC or HPLC).
- Upon completion, the product can be isolated and purified using standard techniques. This process has a reported molar yield of 58% and a purity of 98.2% as determined by HPLC.[1]



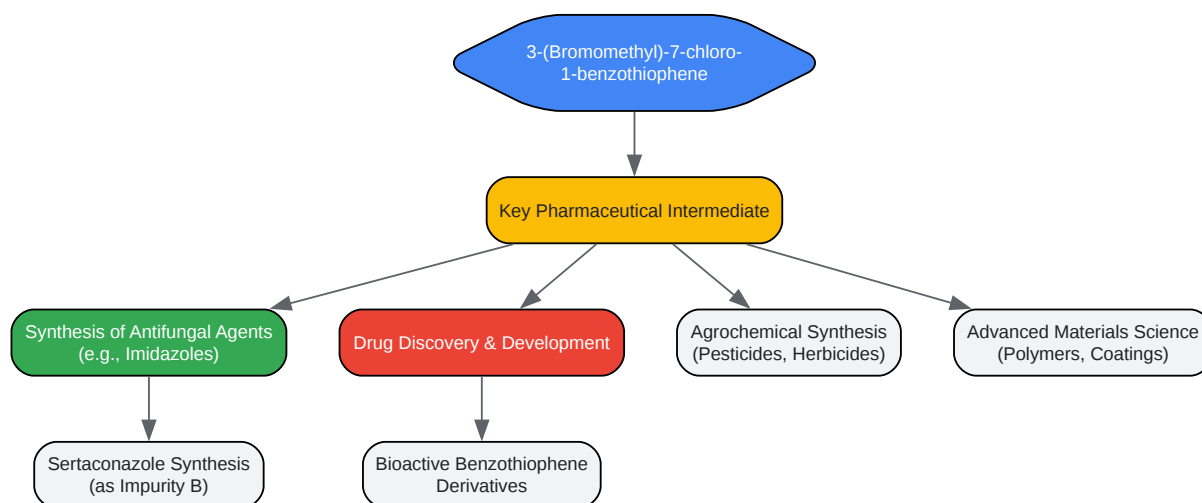
[Click to download full resolution via product page](#)

Caption: Synthesis workflow for 3-(Bromomethyl)-7-chloro-1-benzothiophene.

Applications in Drug Development

3-(Bromomethyl)-7-chloro-1-benzothiophene is a crucial intermediate in the pharmaceutical industry, particularly in the synthesis of antifungal agents.[2][5] Its chemical structure is a key component for creating bioactive compounds that target specific biological pathways.[2]

- **Antifungal Agents:** It serves as an intermediate in the preparation of imidazole antifungal agents.[5][6] A notable example is its use in the synthesis of Sertaconazole, where it is listed as "Sertaconazole impurity B".[5][6]
- **Drug Discovery:** The benzothiophene core is recognized as a privileged structure in drug discovery due to its wide range of biological activities.[8] Derivatives have been explored for antimicrobial, anticancer, anti-inflammatory, and anticonvulsant properties.[8] The reactivity of the bromomethyl group allows for further functionalization, enabling the creation of diverse libraries of compounds for screening.[2]
- **Chemical Biology Research:** This compound is also utilized in chemical biology to probe and understand molecular-level biological processes, which can inform the development of innovative therapeutic strategies.[2]



[Click to download full resolution via product page](#)

Caption: Applications of 3-(Bromomethyl)-7-chloro-1-benzothiophene.

Safety and Handling

Proper safety precautions must be observed when handling 3-(Bromomethyl)-7-chloro-1-benzothiophene. The following information is summarized from available safety data sheets.[9]

Hazard Statement	Precautionary Measures
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, provide artificial respiration and seek immediate medical attention.
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor.
Eye Contact	Rinse eyes with pure water for at least 15 minutes and consult a doctor.
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.
Fire Fighting	Use dry chemical, carbon dioxide, or alcohol-resistant foam. Wear self-contained breathing apparatus if necessary.
Accidental Release	Avoid dust formation and contact with skin and eyes. Use personal protective equipment, including chemical-impermeable gloves. Ensure adequate ventilation and remove all sources of ignition. Prevent entry into drains.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.

- Skin Protection: Wear chemical-impermeable gloves and protective clothing to prevent skin exposure.
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation occurs.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Benzo[b]thiophene-3-methanol, 7-chloro- | 142181-53-1 | Benchchem [benchchem.com]
- 2. chemimpex.com [chemimpex.com]
- 3. CAS#:17512-61-7 | 3-(Bromomethyl)-7-chloro-1-benzothiophene | Chemsrcc [chemsrc.com]
- 4. 3-(Bromomethyl)-7-chlorobenzo[b]thiophene | C₉H₆BrClS | CID 11379988 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. echemi.com [echemi.com]
- 6. 3-(BROMOMETHYL)-7-CHLORO BENZO[B]THIOPHENE | 17512-61-7 [chemicalbook.com]
- 7. CN113480517A - Synthetic method of 3-bromomethyl-7-chlorobenzo [b] thiophene - Google Patents [patents.google.com]
- 8. researchgate.net [researchgate.net]
- 9. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [Technical Guide: 3-(Bromomethyl)-7-chloro-1-benzothiophene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b6234257#3-bromo-7-chloro-1-benzothiophene-cas-number]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com